

How to dissolve and prepare "LXR agonist 1" for experiments

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Application Notes and Protocols for LXR Agonist 1

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of "LXR agonist 1" for both in vitro and in vivo experiments. Adherence to these guidelines is crucial for ensuring experimental reproducibility and obtaining reliable results.

Product Information and Storage

"LXR agonist 1" is a potent and selective agonist of Liver X Receptors (LXR) with a higher affinity for LXR- α .

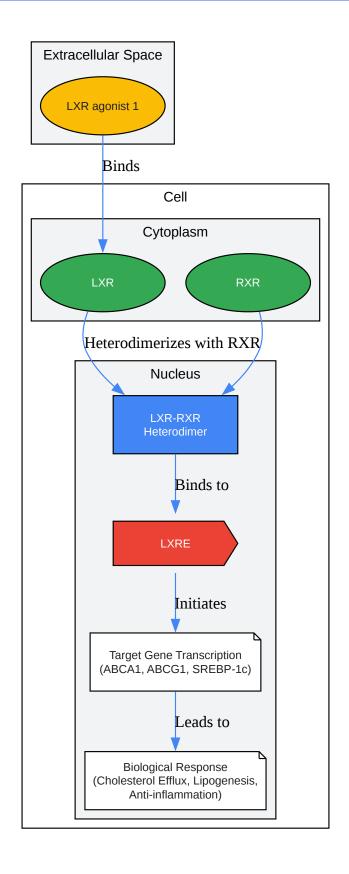


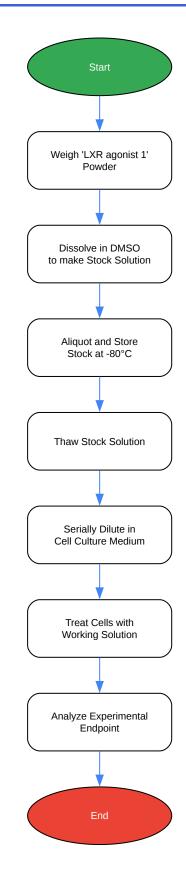
Parameter	Value	Source
CAS Number	1779524-90-1	[1][2][3][4][5]
Molecular Formula	C27H26F3N3O3S	[1]
Molecular Weight	529.57 g/mol	[2]
AC ₅₀ for LXR-α	1.5 nM	[2][4]
AC ₅₀ for LXR-β	12 nM	[2][4]
Appearance	Crystalline solid	-
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (Stock Solution)	-80°C for up to 1 year	[1]

LXR Signaling Pathway

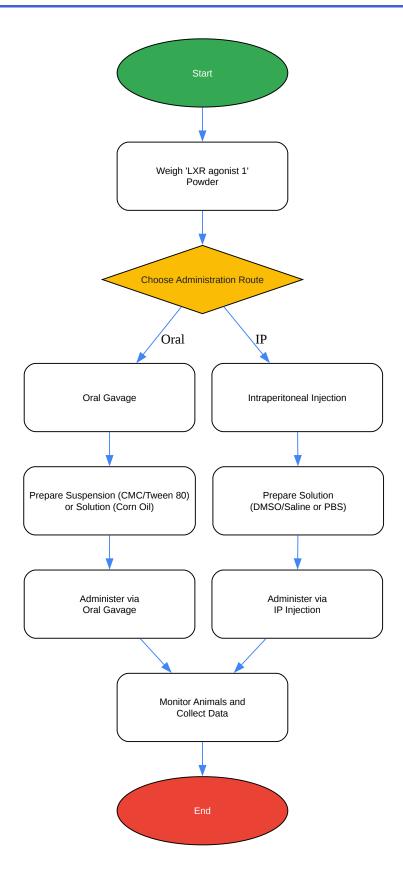
Liver X Receptors (LXRs) are nuclear receptors that play a pivotal role in regulating cholesterol, fatty acid, and glucose homeostasis. Upon binding to an agonist, such as "**LXR agonist 1**," the receptor forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to LXR Response Elements (LXREs) in the promoter regions of target genes, initiating their transcription. Key target genes include those involved in reverse cholesterol transport (ABCA1, ABCG1), fatty acid synthesis (SREBP-1c), and the suppression of inflammatory responses.











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